

# Structural Authentication & Stereochemical Analysis: 9-Methyldecan-1-ol[1]

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## Compound of Interest

Compound Name: 9-Methyldecan-1-ol

CAS No.: 55505-28-7

Cat. No.: B128204

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## Executive Summary

In the synthesis of branched-chain fatty alcohols—critical components in pheromone research, lipid nanoparticles (LNPs), and surfactant chemistry—establishing structural identity is paramount. This guide addresses the characterization of **9-Methyldecan-1-ol** (CAS: 55505-28-7).<sup>[1][2][3][4]</sup>

**Critical Stereochemical Note:** Unlike its "anteiso" homolog (8-methyldecan-1-ol), **9-methyldecan-1-ol** is achiral. The molecule possesses a terminal isopropyl group [

], creating a plane of symmetry that renders the C9 position non-stereogenic. Therefore, "confirming absolute configuration" for this specific target technically refers to validating the achiral regioisomer and distinguishing it from chiral isomers (e.g., 8-methyl or 7-methyl analogs) that may exhibit optical activity.

This guide compares the analytical performance of **9-Methyldecan-1-ol** against its chiral counterparts and details the experimental protocols to certify its structural purity.

## Part 1: Comparative Analysis of Methyl-Branched Decanols

The following table contrasts the target molecule with its closest chiral structural isomers, highlighting the distinct analytical signatures required for identification.

Feature	9-Methyldecan-1-ol (Target)	8-Methyldecan-1-ol (Alternative)	7-Methyldecan-1-ol (Alternative)
Common Name	Isoundecanol (Iso-isomer)	Anteisoundecanol (Anteiso-isomer)	Mid-chain branched undecanol
Chirality	Achiral (Symmetrical Terminus)	Chiral (Stereocenter at C8)	Chiral (Stereocenter at C7)
Optical Rotation		Non-zero (Enantiomer dependent)	Non-zero (Enantiomer dependent)
1H NMR (Methyls)	Doublet (d, 6H) 0.86 ppm	Triplet (t, 3H) & Doublet (d, 3H)	Triplet (t, 3H) & Doublet (d, 3H)
13C NMR (Branch)	Distinct signal for	Distinct signal for	Mid-chain shifts
Chiral GC Profile	Single Peak (Achiral column behavior)	Splitting observed (if racemic)	Splitting observed (if racemic)
Primary Utility	Achiral control, LNP lipids, Surfactants	Pheromones (e.g., Diabrotica spp.)	Pheromones, Specific binding ligands

## Part 2: Experimental Protocols for Structural Confirmation

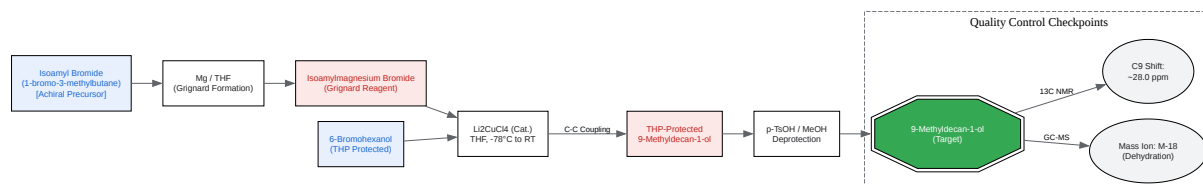
To confirm the identity of synthesized **9-Methyldecan-1-ol**, one must prove the regiochemistry (position of the methyl) and the absence of chirality (excluding contamination by chiral isomers).

### Protocol A: Regioselective Synthesis Validation (The "Iso" Route)

Objective: Establish the carbon skeleton using a self-validating synthetic route that precludes chiral isomer formation.

Mechanism: The synthesis utilizes a C5 + C6 coupling strategy. By employing Isoamyl bromide (1-bromo-3-methylbutane) as the starting material, the terminal isopropyl group is pre-installed, guaranteeing the achiral "iso" structure.

Workflow Diagram (DOT):



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Figure 1: Retrosynthetic validation of **9-Methyldecan-1-ol** via Grignard coupling of Isoamyl bromide and protected 6-bromohexanol.

Step-by-Step Protocol:

- Grignard Formation: React 1-bromo-3-methylbutane (Isoamyl bromide) with Mg turnings in dry THF to form the Grignard reagent. Note: Use iodine crystal to initiate.
- Coupling: Add the Grignard reagent dropwise to a solution of 2-((6-bromohexyl)oxy)tetrahydro-2H-pyran (THP-protected 6-bromohexanol) and catalytic at -78°C.

- Deprotection: Reflux the crude intermediate in Methanol with catalytic p-Toluenesulfonic acid (p-TsOH) to remove the THP group.
- Validation: Purify via vacuum distillation.

## Protocol B: Stereochemical "Null" Test (Distinguishing from Chiral Isomers)

Objective: Verify that the synthesized product is the achiral 9-methyl isomer and not a mixture containing the chiral 8-methyl isomer (a common impurity in non-selective alkylations).

Methodology: Chiral Gas Chromatography (GC) Since **9-Methyldecan-1-ol** is achiral, it must elute as a single, sharp peak on a high-resolution chiral column. The appearance of peak splitting or shoulders indicates contamination with chiral isomers (e.g., anteiso-alcohols).

Experimental Setup:

- Instrument: GC-FID or GC-MS.
- Column: Cyclodextrin-based chiral column (e.g.,
  - DEX 120 or Hydrodex
  - 6TBDM).
- Conditions: Isothermal hold at 110°C for 40 min, then ramp 2°C/min to 180°C.

Data Interpretation Guide:

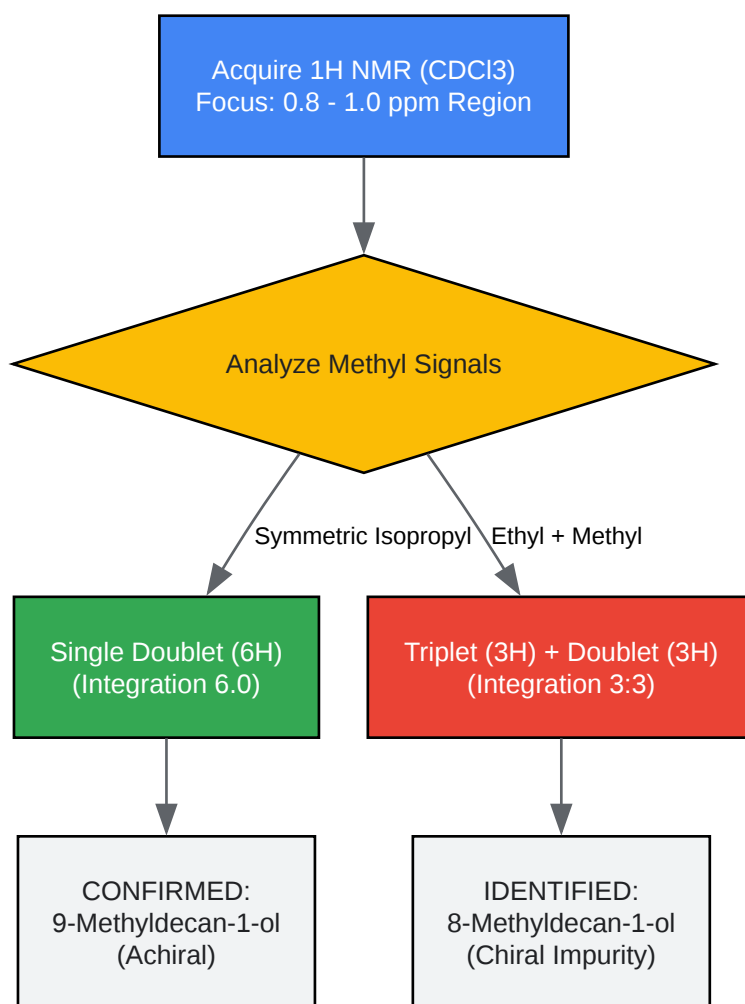
Observation	Conclusion	Action Required
Single Symmetric Peak	Confirmed: Achiral 9-Methyldecan-1-ol.	Proceed to functional assays.
Doublet (1:1 ratio)	Rejected: Racemic chiral isomer (likely 8-methyl).	Check starting material purity (Isoamyl vs 2-methylbutyl).
Doublet (Unequal)	Rejected: Enantioenriched chiral impurity.	Re-purify or restart synthesis.

## Part 3: Advanced Characterization (NMR)

To definitively rule out the chiral anteiso (8-methyl) isomer, compare the methyl region of the  $^1\text{H}$  NMR spectrum.

- **9-Methyldecan-1-ol (Iso):**
  - Signal: 0.86 ppm (Doublet, , 6H).
  - Reasoning: The two methyl groups on the terminal isopropyl are chemically equivalent (homotopic/enantiotopic in achiral environment) and split only by the single methine proton at C9.
- **8-Methyldecan-1-ol (Anteiso):**
  - Signal:  $\sim$ 0.85 ppm (Triplet, 3H, terminal methyl) AND  $\sim$ 0.88 ppm (Doublet, 3H, branching methyl).
  - Reasoning: The structure ends in an ethyl group and a methyl branch.<sup>[5]</sup> The ethyl methyl appears as a triplet; the branch methyl appears as a doublet.

Diagnostic Logic Diagram (DOT):



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Figure 2: NMR decision tree for distinguishing the achiral iso-isomer from chiral anteiso-isomers.

## References

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- Sigma-Aldrich. "**9-Methyldecan-1-ol** Product Specification & Safety Data Sheet." (Confirmation of achiral commercial standards).

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## Sources

- [1. 9-Methyldecanol | CAS 55505-28-7 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. China CAS# 120116-88-3 Manufacturer and Supplier, Factory Exporter | Xinchem \[xinchem.com\]](#)
- [3. guidechem.com \[guidechem.com\]](#)
- [4. 1767-46-0\[\(S\)-4-Methylhexan-1-ol\]BLD Pharm \[bldpharm.com\]](#)
- [5. chem.libretexts.org \[chem.libretexts.org\]](#)
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